

An In-depth Technical Guide on the Solubility of Direct Black 19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct black 19

Cat. No.: B3276460

[Get Quote](#)

This technical guide provides a comprehensive overview of the solubility of **Direct Black 19** in water and organic solvents. The information is intended for researchers, scientists, and professionals in drug development and other relevant fields.

Introduction to Direct Black 19

Direct Black 19, also known by its Colour Index name C.I. 35255, is a diazo dye widely used in the textile industry for dyeing cellulosic fibers such as cotton and viscose.^[1] It is also utilized in the dyeing of leather and paper.^{[2][3]} The dye is an anionic compound, typically available as a sodium salt, and its solubility characteristics are crucial for its application and for understanding its environmental and toxicological profiles.^{[1][4]}

Solubility of Direct Black 19

The solubility of **Direct Black 19** is a key parameter influencing its use in various applications. The dye is generally characterized by its good solubility in water, which is a defining feature of direct dyes.^{[1][5]}

Direct Black 19 is soluble in water, forming a greenish-black solution.^{[2][6][7][8]} Its solubility is temperature-dependent, increasing significantly with a rise in temperature.^[5] This property is essential for the preparation of dye baths in the textile industry.

The presence of divalent cations like calcium and magnesium, which cause water hardness, can lead to the precipitation of the dye, negatively impacting the dyeing process.^[5] Therefore,

the use of soft water or the addition of sequestering agents is often recommended.[5] The addition of sodium carbonate can also aid in the dissolution of direct dyes with poor solubility.[5]

Direct Black 19 exhibits limited solubility in most organic solvents. It is described as being slightly soluble in ethanol and acetone.[2][3][6][7][8]

The following table summarizes the available quantitative data on the solubility of **Direct Black 19**.

Solvent	Temperature	Solubility	Reference
Water	80 °C	100 g/L	[3][6][7]
Water	20 °C	22.67 g/L	[8]
Ethanol	Not Specified	Slightly Soluble	[2][3][6][7]
Acetone	Not Specified	Slightly Soluble	[2][3][6][7]

Experimental Protocol for Solubility Determination

While specific experimental details for **Direct Black 19** are not extensively published, a standard isothermal shake-flask method can be employed to determine its solubility in various solvents.[9] This method is widely accepted for generating reliable solubility data.

Objective: To determine the equilibrium solubility of **Direct Black 19** in a given solvent at a specific temperature.

Materials:

- **Direct Black 19** powder
- Solvent of interest (e.g., deionized water, ethanol)
- Volumetric flasks
- Screw-capped vials
- Constant temperature water bath or shaker

- Centrifuge
- UV-Vis Spectrophotometer
- Syringe filters (e.g., 0.45 μm)

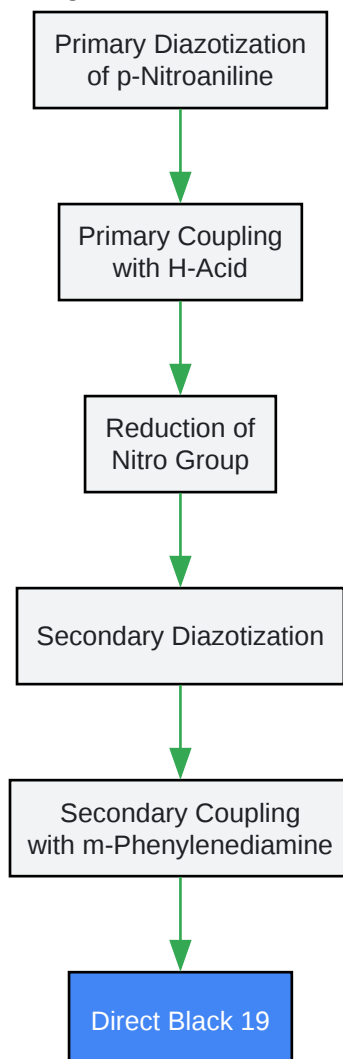
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **Direct Black 19** powder to a series of vials containing a known volume of the solvent. The amount of dye should be sufficient to ensure that a solid phase remains at equilibrium.
- **Equilibration:** Seal the vials tightly and place them in a constant temperature shaker or water bath set to the desired temperature. Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.^[9]
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle. For colloidal suspensions, centrifugation may be necessary to achieve a clear separation of the solid and liquid phases.
- **Sample Collection and Dilution:** Carefully withdraw an aliquot of the clear supernatant using a syringe fitted with a filter to prevent the transfer of any undissolved particles. Dilute the collected sample gravimetrically or volumetrically to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Determine the concentration of **Direct Black 19** in the diluted sample using a UV-Vis spectrophotometer.^{[4][9][10]} This requires the prior establishment of a calibration curve using standard solutions of known concentrations at the dye's maximum absorbance wavelength (λ_{max}).
- **Calculation:** Calculate the solubility of **Direct Black 19** in the solvent at the specified temperature based on the measured concentration and the dilution factor.

Visualizations

The synthesis of **Direct Black 19** is a multi-step process involving diazotization and coupling reactions.^[7] The following diagram illustrates the general manufacturing workflow.

Manufacturing Workflow of Direct Black 19

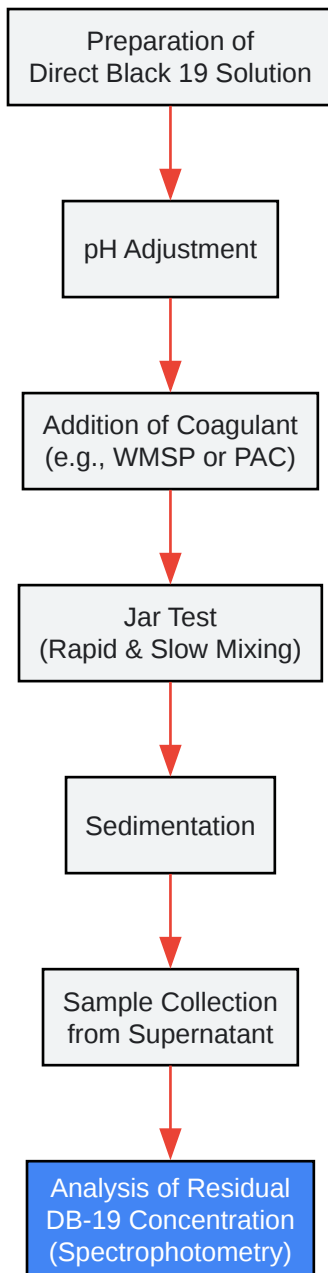


[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis of **Direct Black 19**.

The removal of **Direct Black 19** from aqueous solutions is a subject of environmental research. The following diagram outlines a typical experimental workflow for studying its removal using coagulation.[11]

Experimental Workflow for DB-19 Removal Study



[Click to download full resolution via product page](#)

Caption: A standard jar test workflow for evaluating the removal of **Direct Black 19**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Direct Black 19 - Direct Light Fast Black G - Direct Fast Black G from Emperor Chem [emperordye.com]
- 3. Direct Black 19|CAS No: 6428-31-5 - Direct dye [chinainterdyes.com]
- 4. C.I. Direct Black 19 | C₃₄H₂₉N₁₃NaO₇S₂+ | CID 135422073 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Direct black g, Direct black 19, Direct black 19 dye [xcwydyes.com]
- 6. Direct Black 19 | 6428-31-5 [chemicalbook.com]
- 7. worlddyevariety.com [worlddyevariety.com]
- 8. C.I.Direct Black 19 [chembk.com]
- 9. benchchem.com [benchchem.com]
- 10. Direct Black 19 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. iwaponline.com [iwaponline.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Solubility of Direct Black 19]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3276460#direct-black-19-solubility-in-water-and-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com